

# cross-validation of remote sensing data with ground-based glacial measurements

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

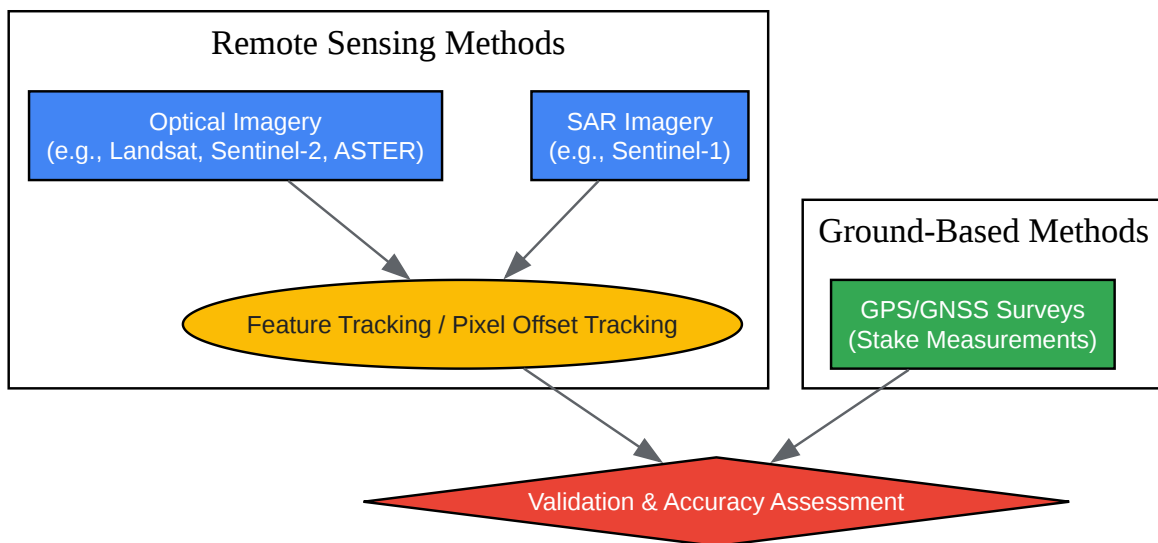
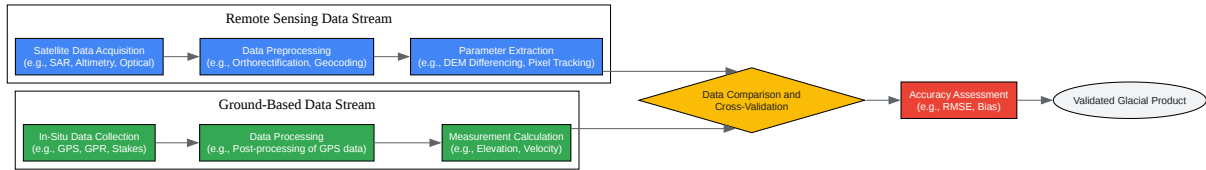
*Compound Name:* Ara-ata  
*CAS No.:* 15830-52-1  
*Cat. No.:* B1217056

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## Core Principles of Cross-Validation

Cross-validation is the process of comparing data from two different sources to ascertain the level of agreement and quantify the uncertainty of the measurements. In glaciology, this typically involves comparing satellite-derived parameters such as glacier elevation, velocity, and extent with high-precision measurements taken directly on the glacier surface. This process is essential for calibrating and validating remote sensing algorithms and for providing confidence in regional and global assessments of glacier change.

A generalized workflow for the cross-validation of remote sensing and ground-based glacial data is illustrated below. This process begins with the simultaneous or near-simultaneous acquisition of data from both satellite and in-situ sensors. The data then undergoes preprocessing and analysis, leading to a comparison to quantify discrepancies and assess the accuracy of the remote sensing product.



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- To cite this document: BenchChem. [cross-validation of remote sensing data with ground-based glacial measurements]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1217056/docs#cross-validation-of-remote-sensing-data-with-ground-based-glacial-measurements>]

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